

Application Notes and Protocols for Diclazuril Sodium Administration in Poultry Feed

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Compound of Interest

Compound Name: Diclazuril sodium

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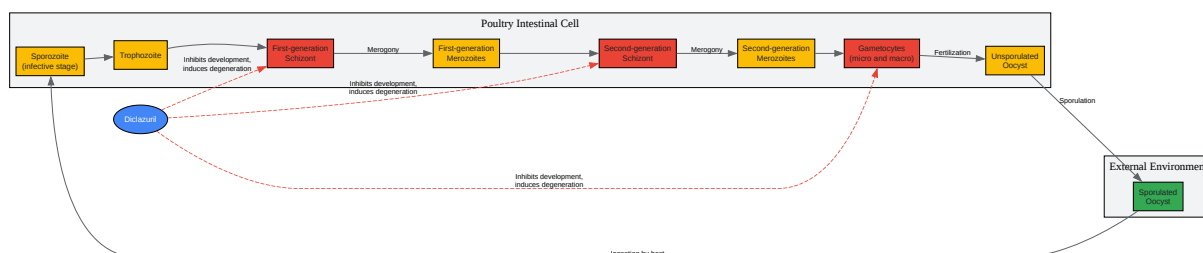
Introduction

Diclazuril is a potent synthetic anticoccidial agent belonging to the benzeneacetonitrile class of compounds. It is widely utilized in the poultry industry for the prevention and treatment of coccidiosis, a parasitic disease caused by protozoa of the genus *Eimeria*. This document provides detailed application notes and protocols for the administration of Diclazuril in poultry feed, intended for research and drug development purposes.

Mechanism of Action

Diclazuril is effective against various intracellular stages of *Eimeria* species, primarily targeting the schizonts and gamonts.[1] Its mode of action involves inducing degenerative changes in these developmental stages, characterized by a loss of internal structure, the appearance of intracytoplasmic vacuoles, and incomplete merogony.[1] This ultimately disrupts the life cycle of the parasite, preventing the formation and excretion of oocysts.[2] While the precise molecular pathway is not fully elucidated, studies suggest that Diclazuril may interfere with mitochondrial function, nucleic acid synthesis, and the expression of key parasitic enzymes such as enolase and CDK-related kinase 2.[2][3][4]

Below is a conceptual diagram illustrating the known effects of Diclazuril on the *Eimeria* life cycle.



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Caption: Conceptual diagram of Diclazuril's inhibitory action on the Eimeria life cycle.

Recommended Dosages and Administration

Diclazuril is typically administered to poultry through medicated feed for prophylactic control of coccidiosis. The recommended inclusion rate may vary depending on the target poultry species and the severity of the coccidial challenge.

Parameter	Recommendation	Reference
Target Species	Broiler chickens, Chickens reared for laying, Turkeys for fattening	[5]
Administration Route	Oral, via medicated feed	[5]
Recommended Dosage (Feed)	1 ppm (1 mg Diclazuril per kg of complete feed)	[6]
Alternative Dosage (Feed)	0.8 to 1.2 mg Diclazuril per kg of complete feed	[7]
Administration (Water)	0.5 - 1 mg/L in drinking water	[8][9]
Duration of Use (Feed)	Continuous use as the sole ration from day one to slaughter for broilers.	[10]

Experimental Protocols

Preparation of Medicated Feed

Objective: To achieve a homogenous mixture of Diclazuril in poultry feed at the target concentration.

Materials:

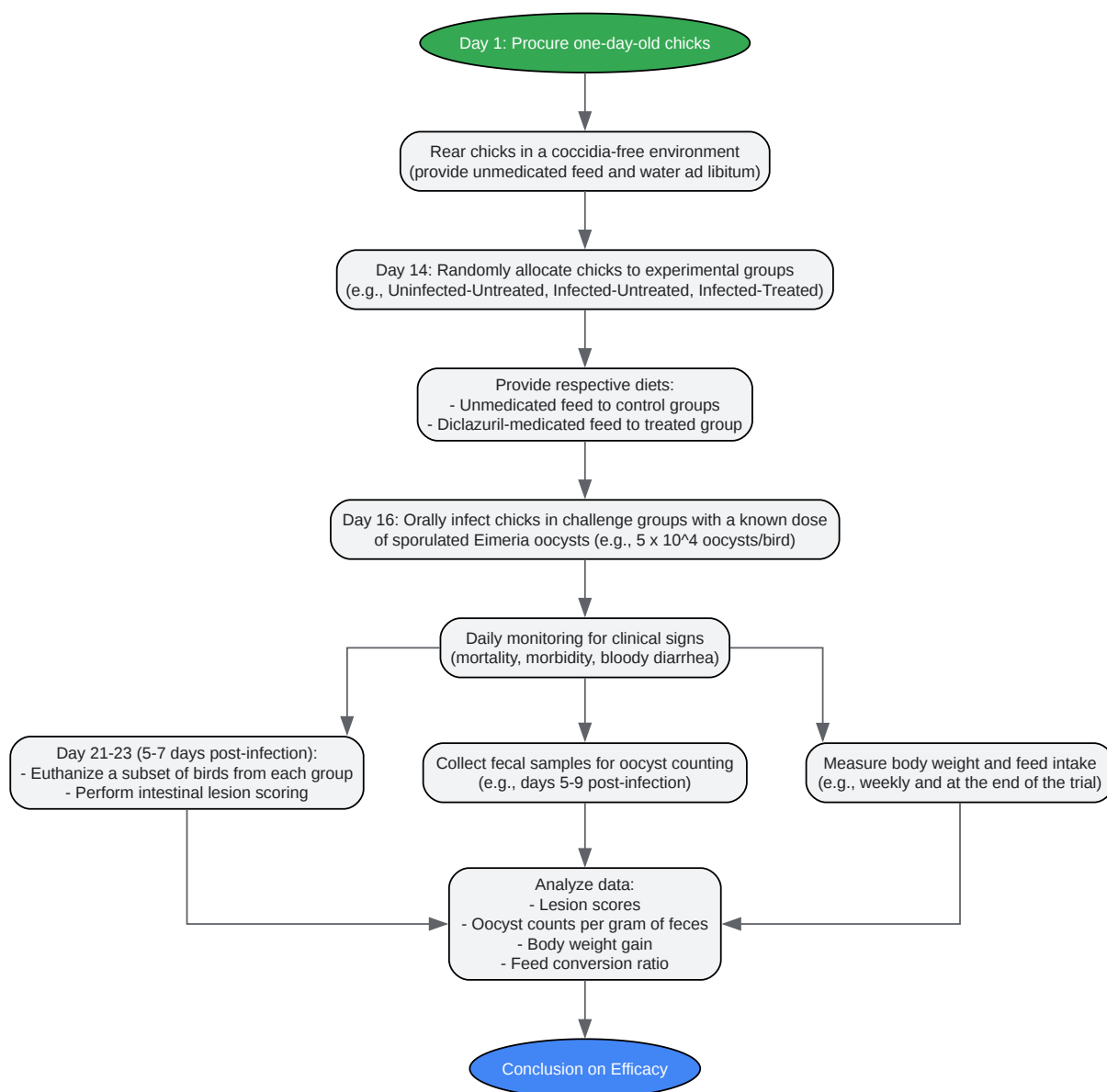
- Diclazuril premix (e.g., 0.5% concentration)[5]
- Basal poultry feed (unmedicated)
- A suitable quantity of feed ingredients for pre-mixing (20-25 kg)[5]
- Industrial feed mixer

Procedure:

- Calculate the required amount of Diclazuril premix based on the target concentration (e.g., 1 ppm) and the total amount of feed to be prepared. For a 0.5% premix to achieve 1 ppm in the final feed, 200g of premix is required per ton of feed.[5]
- To ensure thorough dispersion, first, mix the calculated amount of Diclazuril premix with a smaller portion of feed ingredients (20-25 kg).[5]
- Incorporate this intermediate mix into the total batch of feed in an industrial mixer.
- Mix for a sufficient duration to ensure a homogenous distribution of the Diclazuril.
- Collect representative samples from different locations within the mixer to verify the concentration and homogeneity of Diclazuril using an appropriate analytical method (e.g., HPLC).

Efficacy Evaluation in an Experimental Challenge Study

Objective: To evaluate the efficacy of Diclazuril in controlling coccidiosis in an experimental setting.



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Caption: Experimental workflow for a Diclazuril efficacy trial in poultry.

a) Intestinal Lesion Scoring:

- At 5-7 days post-infection, euthanize a representative number of birds from each group.
- Examine the intestines for gross lesions characteristic of different *Eimeria* species.
- Score the lesions based on a standardized scale, such as the Johnson and Reid (1970) method, which typically ranges from 0 (no lesions) to 4 (severe lesions).[\[3\]](#)[\[11\]](#)

b) Oocyst Counting:

- Collect fecal samples from each group for several consecutive days post-infection.
- Use a quantitative technique, such as the McMaster method, to determine the number of oocysts per gram of feces.[\[12\]](#)[\[13\]](#)

c) Performance Parameters:

- Measure body weight and feed consumption to calculate body weight gain and feed conversion ratio.

Safety and Toxicity Evaluation

Objective: To assess the safety of Diclazuril administration in poultry.

Procedure:

- Administer Diclazuril-medicated feed at the recommended dose (1x), and at multiples of the recommended dose (e.g., 3x, 5x) to different groups of birds for an extended period.[\[7\]](#)
- Include a control group receiving unmedicated feed.
- Monitor the birds daily for any signs of toxicity, including changes in behavior, feed and water intake, and mortality.[\[14\]](#)
- At the end of the study, collect blood samples for hematological and serum biochemical analysis.

- Conduct a thorough post-mortem examination, including histopathological evaluation of major organs.

Pharmacokinetic Data

The following table summarizes key pharmacokinetic parameters of Diclazuril in broiler chickens.

Parameter	Value	Condition	Reference
Time to Peak Plasma Concentration (Tmax)	~6 hours	Single oral dose of 1 mg/kg bw	[15]
Peak Plasma Concentration (Cmax)	1.5 - 2.0 µg/mL	Single oral dose of 1 mg/kg bw	[15]
Elimination Half-life (t1/2)	~50 hours	Single oral dose of 1 mg/kg bw	[15]
Elimination Half-life (t1/2) of S-Diclazuril	Significantly longer than R-Diclazuril	Racemic mixture administration	[16]
Area Under the Curve (AUC) of S-Diclazuril	Approximately 2 times that of R-Diclazuril	Racemic mixture administration	[16]

Analytical Methods

Determination of Diclazuril in Plasma and Tissues

Method: High-Performance Liquid Chromatography with Tandem Mass Spectrometry (HPLC-MS/MS)

Sample Preparation:

- Plasma: Deproteinization with acetonitrile.[\[17\]](#)
- Tissues: Homogenization and extraction with an organic solvent.[\[18\]](#)

Chromatographic Conditions (Example):

- Column: Reversed-phase C18[17][18]
- Mobile Phase: Gradient elution with acetonitrile and an aqueous buffer (e.g., ammonium acetate)[17][18]
- Detection: Electrospray ionization in negative mode (ESI-) with multiple reaction monitoring (MRM)[17]

Validation Parameters:

- Limit of Quantification (LOQ) in plasma: 1 ng/mL[17]
- Limit of Detection (LOD) in plasma: 0.03 ng/mL[17]

Conclusion

These application notes and protocols provide a comprehensive guide for the scientific community to conduct research and development on Diclazuril for the control of coccidiosis in poultry. Adherence to these detailed methodologies will ensure the generation of robust and reproducible data for the evaluation of efficacy, safety, and pharmacokinetic properties of Diclazuril formulations.

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